

# SPR206 Acetate: A Technical Guide for a New-Generation Polymyxin

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## Compound of Interest

Compound Name: SPR206 acetate

Cat. No.: B13393021

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## Abstract

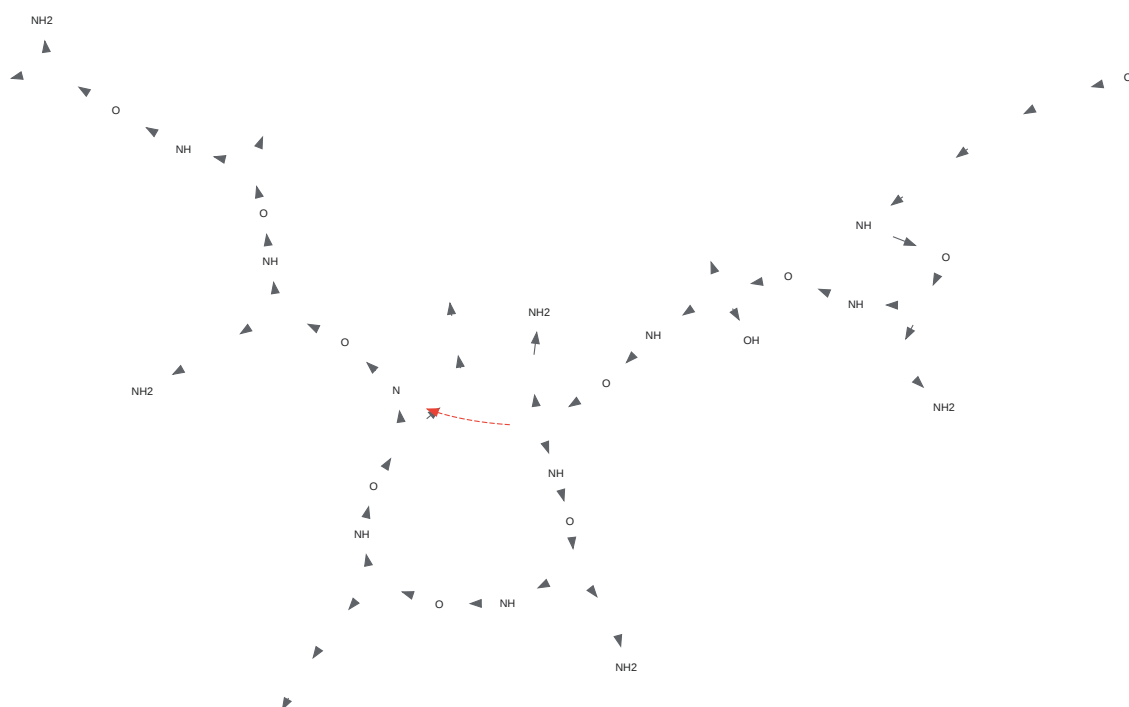
**SPR206 acetate** is a novel, next-generation polymyxin antibiotic currently in clinical development for the treatment of multi-drug resistant (MDR) Gram-negative bacterial infections. As a polymyxin analog, **SPR206 acetate** is designed to offer a safer alternative to older polymyxins, such as colistin and polymyxin B, which are associated with significant nephrotoxicity. Preclinical and early-phase clinical studies have demonstrated its potent in vitro activity against a wide range of challenging Gram-negative pathogens and a favorable safety profile. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, mechanism of action, and in vitro activity of **SPR206 acetate**, along with detailed experimental methodologies for its evaluation.

## Chemical Structure and Physicochemical Properties

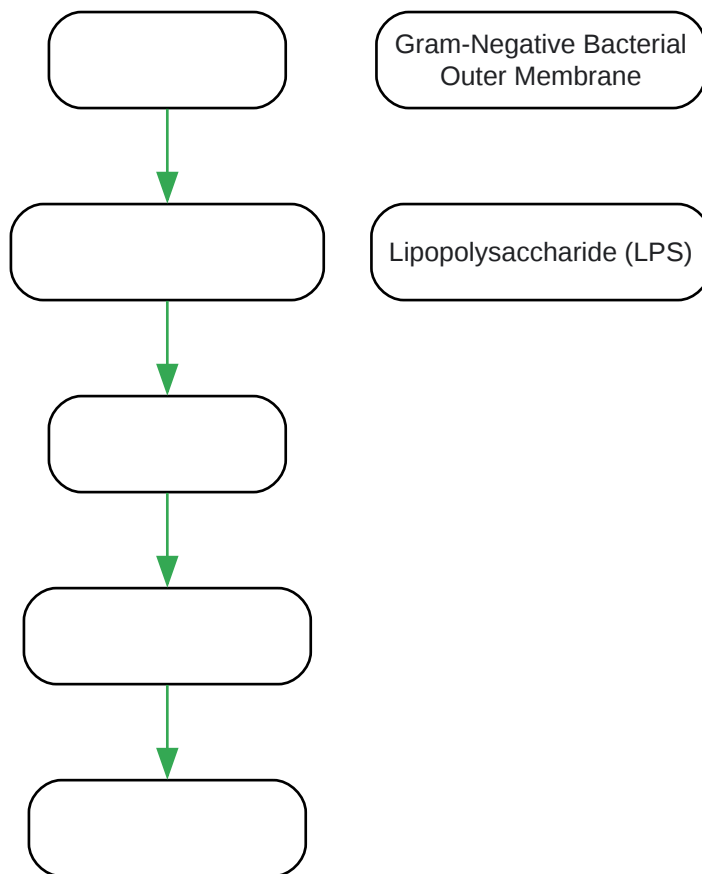
SPR206 is a synthetic lipopeptide and a derivative of polymyxin B. The acetate salt form enhances its pharmaceutical properties.

Chemical Structure of SPR206

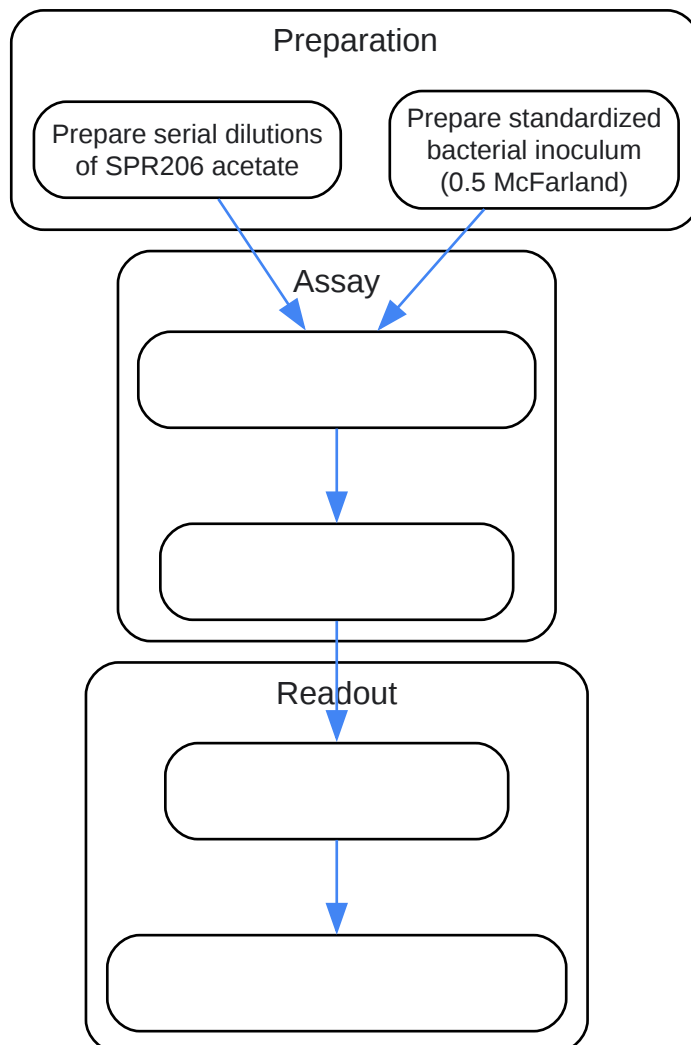
Chemical Structure of SPR206



## Mechanism of Action of SPR206



## Workflow for Broth Microdilution MIC Assay



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